

Personal protective equipment for handling 3-Amino-4-chlorobenzotrifluoride

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Compound of Interest

Compound Name: 3-Amino-4-chlorobenzotrifluoride

Cat. No.: B091045

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Essential Safety and Handling Guide for 3-Amino-4-chlorobenzotrifluoride

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **3-Amino-4-chlorobenzotrifluoride** (CAS 121-50-6).

Chemical and Physical Properties^{[1][2]}

| Property | Value |
|---------------------|-------------------------------------|
| Molecular Formula | C7H5ClF3N |
| Molecular Weight | 195.57 g/mol |
| Appearance | Clear faint yellow to yellow liquid |
| Boiling Point | 82 - 83 °C @ 9.00mm Hg |
| Melting Point | 10 °C |
| Flash Point | 75 °C (167 °F) |
| Density | 1.428 g/cm ³ at 20 °C |
| Solubility in Water | 11 g/L |

Hazard Identification and First Aid

3-Amino-4-chlorobenzotrifluoride is a combustible liquid and vapor that can cause irritation to the eyes, skin, and respiratory tract.[1] It is harmful if swallowed, in contact with skin, or if inhaled.[3][4][5] The substance is also very toxic to aquatic life with long-lasting effects.[3][4]

First Aid Measures[1][3]

| Exposure Route | First Aid Procedure |
|----------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical aid. |
| Skin Contact | Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. |
| Ingestion | Call a poison control center. Do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Get medical aid. |
| Inhalation | Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. |

Personal Protective Equipment (PPE) and Handling

Proper personal protective equipment is crucial when handling **3-Amino-4-chlorobenzotrifluoride** to minimize exposure and ensure personal safety.

Recommended PPE

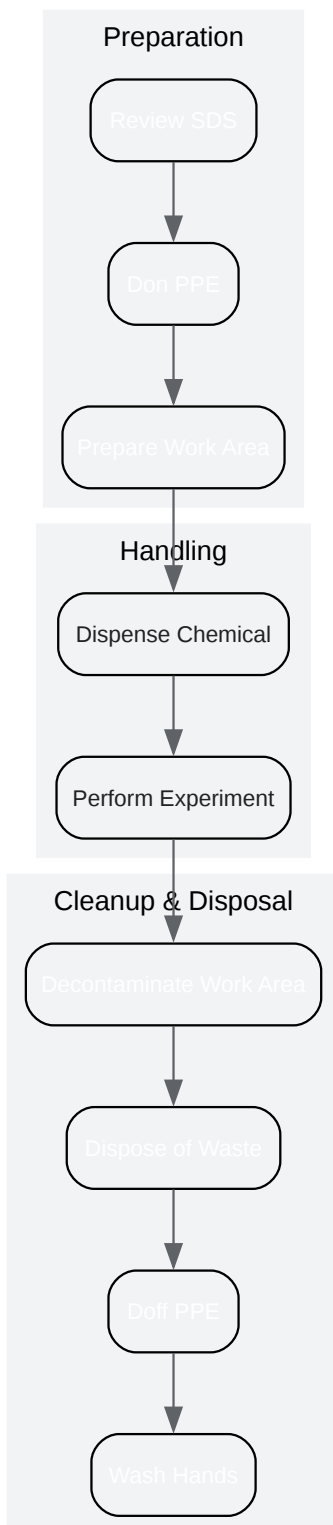
| PPE Category | Specification |
|------------------------|---|
| Eye/Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may also be necessary.[6][7] |
| Skin Protection | Wear appropriate protective gloves to prevent skin exposure. A chemical apron and protective clothing are also recommended.[1] Nitrile or butyl gloves are often suitable for handling oils and acids, but always consult a compatibility chart.[7] |
| Respiratory Protection | Use only in a well-ventilated area, preferably within a chemical fume hood.[1] If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8] |

Handling and Storage

- Wash hands thoroughly after handling and before eating.[1]
- Use with adequate ventilation and avoid getting the chemical in eyes, on skin, or on clothing.[1]
- Keep away from heat, flames, and other ignition sources.[1]
- Store in a cool, dry, well-ventilated place in a tightly closed container, away from direct sunlight and strong oxidizing agents.[1][4]

Operational Workflow for Handling 3-Amino-4-chlorobenzotrifluoride

Workflow for Handling 3-Amino-4-chlorobenzotrifluoride



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Caption: Procedural flow for the safe handling of **3-Amino-4-chlorobenzotrifluoride**.

Disposal Plan

All waste materials, including the chemical itself and any contaminated items, must be treated as hazardous waste.

Waste Disposal Protocol

- Segregation: Collect **3-Amino-4-chlorobenzotrifluoride** and any materials contaminated with it in a dedicated, clearly labeled, and sealed container. Halogenated organic reagents should generally be collected in a specific container (often designated as container B in laboratory settings).[4]
- Labeling: The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**3-Amino-4-chlorobenzotrifluoride**".
- Storage: Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.
- Disposal: Arrange for disposal through a licensed hazardous waste disposal company, following all local, regional, and national regulations.[3] Do not dispose of this chemical down the drain or with regular household garbage.[3]

Decontamination

- Clean up spills immediately with an inert absorbent material like vermiculite, sand, or earth.[1]
- Use a non-sparking tool to collect the absorbed material and place it in a suitable container for disposal.[1]
- Wash the spill area with soap and water.
- Contaminated clothing and PPE should be removed carefully and decontaminated or disposed of as hazardous waste.[1]

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